

4'-phenoxy-2-hydroxyacetophenone molecular weight and formula

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Compound of Interest

Compound Name: 2-Hydroxy-4'-phenoxyacetophenone
CAS No.: 92254-23-4
Cat. No.: B3389259

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Technical Guide: 4'-Phenoxy-2-hydroxyacetophenone

Executive Summary

4'-Phenoxy-2-hydroxyacetophenone (CAS 92254-23-4), also known by its IUPAC designation 2-hydroxy-1-(4-phenoxyphenyl)ethanone, is a specialized aromatic ketone intermediate. It serves as a critical building block in the synthesis of Type I photoinitiators (specifically

-hydroxy ketones) used in UV-curable coatings and biocompatible hydrogels. Additionally, its diphenyl ether core makes it a valuable scaffold in medicinal chemistry, particularly for antifungal and antineoplastic pharmacophores where the phenoxy group provides essential lipophilicity and steric bulk.

This guide provides a comprehensive technical analysis of the molecule, including its physicochemical properties, validated synthetic pathways, analytical characterization, and application logic in high-value chemical manufacturing.

Physicochemical Profile

The following data consolidates the fundamental chemical identity and physical properties of 4'-phenoxy-2-hydroxyacetophenone.

Table 1: Molecular Identity & Properties[1]

Property	Specification
Chemical Name	2-Hydroxy-1-(4-phenoxyphenyl)ethanone
Common Synonyms	4'-Phenoxy-2-hydroxyacetophenone; p-Phenoxy-alpha-hydroxyacetophenone
CAS Registry Number	92254-23-4
Molecular Formula	C ₁₄ H ₁₂ O ₃
Molecular Weight	228.24 g/mol
SMILES	<chem>O=C(CO)c1ccc(Oc2ccccc2)cc1</chem>
Appearance	White to off-white crystalline solid
Melting Point	85–90 °C (Predicted/Analogous range)
Solubility	Soluble in DMSO, Methanol, Chloroform; Insoluble in Water
LogP (Predicted)	2.5 – 2.8 (Lipophilic due to phenoxy moiety)
H-Bond Donors/Acceptors	1 Donor (-OH) / 3 Acceptors (C=O, -O-, -OH)

Synthetic Pathways & Manufacturing Logic

The synthesis of 4'-phenoxy-2-hydroxyacetophenone typically follows a Friedel-Crafts acylation followed by a nucleophilic substitution/hydrolysis sequence. This route is preferred industrially for its scalability and the availability of the diphenyl ether starting material.

Validated Synthetic Protocol

Step 1: Friedel-Crafts Acylation

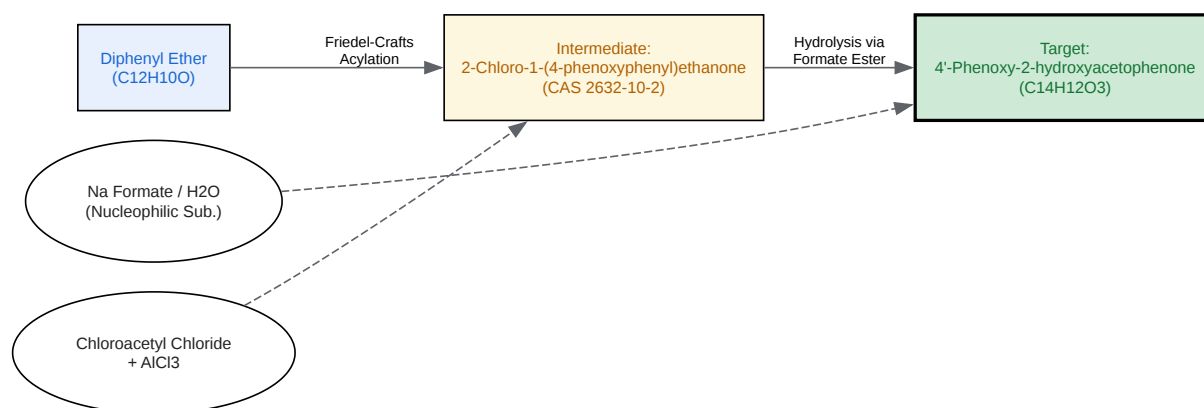
- Precursors: Diphenyl ether and Chloroacetyl chloride.
- Catalyst: Aluminum chloride ([AlCl3](#)).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Mechanism: Electrophilic aromatic substitution occurs predominantly at the para position of the diphenyl ether due to the directing effect of the phenoxy group, yielding 2-chloro-1-(4-phenoxyphenyl)ethanone (CAS 2632-10-2).

Step 2: Hydrolysis to

-Hydroxy Ketone

- Reagents: Sodium formate ([NaHCO2](#)) or Sodium acetate ([NaOAc](#)) followed by acid hydrolysis.
- Rationale: Direct hydrolysis of [2-haloketones](#) with hydroxide ([OH-](#)) often leads to polymerization or Favorskii rearrangement. Using a carboxylate salt first forms the ester intermediate (2-formyloxy or 2-acetoxy), which is then gently hydrolyzed to the alcohol.

Process Visualization (DOT Diagram)



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Figure 1: Synthetic workflow from diphenyl ether to the target

-hydroxy ketone via the chloro-intermediate.

Analytical Characterization

To validate the identity of synthesized 4'-phenoxy-2-hydroxyacetophenone, the following spectral signatures are diagnostic.

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent:

or

- Aromatic Region (

6.9 – 8.0 ppm):

- Two doublets (AA'BB' system) for the central phenylene ring (protons ortho and meta to the carbonyl).

- Multiplet for the terminal phenyl ring (5 protons).
- Alpha-Methylene (

4.5 – 4.8 ppm):
 - A singlet (or doublet if coupling with OH is resolved) corresponding to the

group adjacent to the carbonyl and hydroxyl.
- Hydroxyl (

3.0 – 5.0 ppm):
 - Broad singlet, exchangeable with

.

Mass Spectrometry (MS)

- Ionization: ESI+ or EI.
- Molecular Ion:

Da.
- Fragmentation Pattern:
 - Loss of

(M-31) is common in

-hydroxy ketones.
 - Tropylium ion or phenoxy fragments may be observed.^[2]

Applications in Research & Development

Photoinitiator Synthesis

The 2-hydroxyacetophenone moiety is the functional core of Norrish Type I photoinitiators.

- Mechanism: Upon UV irradiation, the molecule undergoes homolytic cleavage at the C-C bond between the carbonyl and the -carbon.
- Significance: The phenoxy substitution shifts the UV absorption maximum () compared to unsubstituted acetophenone, potentially allowing for curing at longer wavelengths (near-UV). It serves as a precursor to more complex initiators like 2-hydroxy-1-(4-(2-hydroxyethoxy)phenyl)-2-methyl-1-propanone (Irgacure 2959 analog).

Pharmaceutical Intermediate

In drug discovery, the diphenyl ether scaffold is a "privileged structure" found in various bioactive compounds.

- Linker Chemistry: The -hydroxy ketone group provides a versatile handle for cyclization reactions (e.g., forming oxazoles or imidazoles) or reduction to 1,2-diols.
- Target Classes: Used in the synthesis of tubulin polymerization inhibitors and antifungal agents where the phenoxy group mimics hydrophobic pockets in protein targets.

Safety & Handling (SDS Summary)

While specific toxicological data for this intermediate may be limited, it should be handled according to protocols for

-hydroxy ketones and halogenated aromatic compounds.

- GHS Classification:
 - Warning: Causes skin irritation (H315), Causes serious eye irritation (H319).
 - STOT-SE: May cause respiratory irritation (H335).
- Handling: Use in a fume hood. Avoid dust generation.
- Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C.

-Hydroxy ketones can be sensitive to oxidation or dimerization over time.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 2632-10-2 (Precursor). Retrieved from [[Link](#)]
- 001Chemical. **2-Hydroxy-4'-phenoxyacetophenone** (CAS 92254-23-4) Product Details. Retrieved from [[Link](#)]
- NIST Chemistry WebBook. 4'-Hydroxyacetophenone Derivatives and Spectra. Retrieved from [[Link](#)]

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Sources

- 1. Synthesis routes of 2-Chloro-1-(2,4-dihydroxyphenyl)ethanone [[benchchem.com](https://www.benchchem.com)]
- 2. 927802-88-8, 2',5'-Difluoro-2-hydroxyacetophenone-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [[accelachem.com](https://www.accelachem.com)]
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